

Handling and safety precautions for 2-Amino-p-cresol Hydrochloride

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Compound of Interest

Compound Name: 2-Amino-p-cresol Hydrochloride

Cat. No.: B1274106

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Technical Support Center: 2-Amino-p-cresol Hydrochloride

This technical support center provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-Amino-p-cresol Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Amino-p-cresol Hydrochloride**?

A1: **2-Amino-p-cresol Hydrochloride** is considered hazardous. It is toxic if swallowed or in contact with skin, and it causes severe skin burns and eye damage.[1] It may also cause respiratory irritation.[2]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **2-Amino-p-cresol Hydrochloride**, it is essential to wear appropriate personal protective equipment. This includes chemical-resistant gloves, protective clothing to prevent skin exposure, and eye/face protection such as safety glasses with side shields or goggles.[1][3] In cases where dust or aerosols may be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[3]

Q3: How should **2-Amino-p-cresol Hydrochloride** be stored?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated area.[1]
[4] It should be stored locked up and away from incompatible materials such as strong oxidizing agents, acids, and bases.[3][4] The material is also noted to be air and light sensitive, and hygroscopic (protect from moisture).[1][4][5]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately take off all contaminated clothing and rinse the skin with plenty of water or shower.[1] For eye contact, rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing.[1] In both instances, it is crucial to seek immediate medical attention.[1]

Q5: How should I handle a spill of **2-Amino-p-cresol Hydrochloride**?

A5: In the event of a spill, you should first ensure the area is well-ventilated and remove all sources of ignition.[4] Wear appropriate personal protective equipment, including respiratory protection.[2][4] For solid spills, you can sweep it up and shovel it into a suitable container for disposal. Avoid generating dust.[4] Prevent the spill from entering waterways or sewers.[5]

Q6: What is the proper disposal method for this chemical?

A6: The disposal of **2-Amino-p-cresol Hydrochloride** and its container must be done through an approved waste disposal plant, in accordance with local, state, and federal regulations.[1][3]

Troubleshooting Guide

Issue	Possible Cause	Solution
Compound has changed color (e.g., darkened)	Exposure to air or light.	This indicates potential degradation. It is recommended to use a fresh batch of the compound for experiments where purity is critical. Store the compound under an inert atmosphere and protected from light to minimize degradation. [1] [4]
Difficulty dissolving the compound	Inappropriate solvent.	2-Amino-p-cresol is reportedly soluble in methanol. For the hydrochloride salt, solubility in aqueous solutions may be higher than the free base. Gentle heating may aid dissolution, but be aware of the compound's stability.
Inconsistent experimental results	Compound degradation or contamination.	Ensure proper storage conditions have been maintained. [1] [4] Verify the purity of the compound if possible. Use fresh solutions for each experiment.
Skin or eye irritation despite wearing PPE	Improperly fitted or damaged PPE. Contamination of work surfaces.	Ensure your gloves and safety glasses fit correctly and are free of defects. Regularly clean and decontaminate your work area. Review your handling procedures to minimize the risk of exposure.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO·HCl	[2](--INVALID-LINK--)
Molecular Weight	159.61 g/mol	[2](--INVALID-LINK--)
Melting Point (of Hydrochloride)	222-224 °C (decomposes)	[6](--INVALID-LINK--)
Appearance	White to light yellow or light orange powder/crystal	(--INVALID-LINK--)

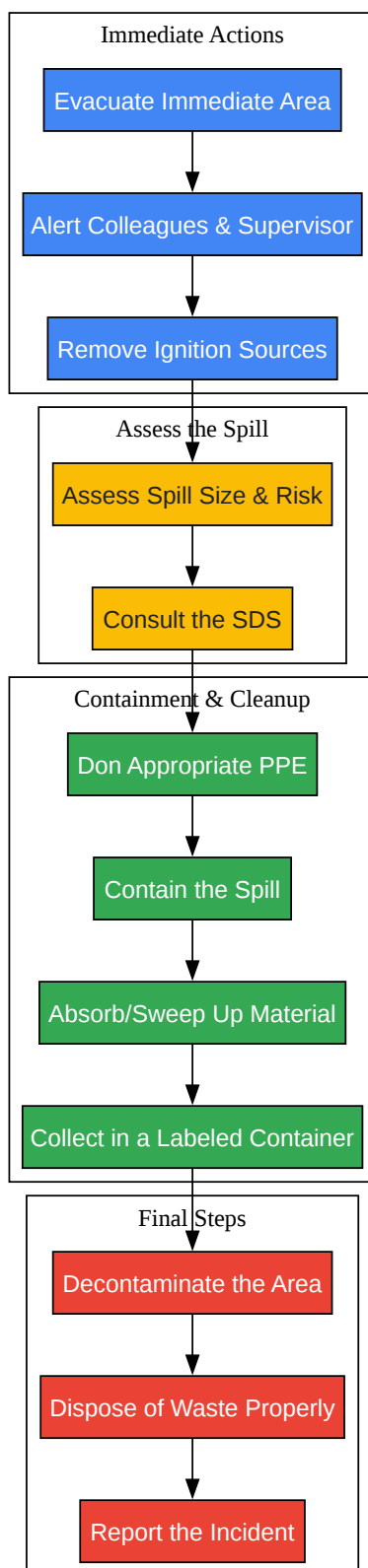
Experimental Protocols

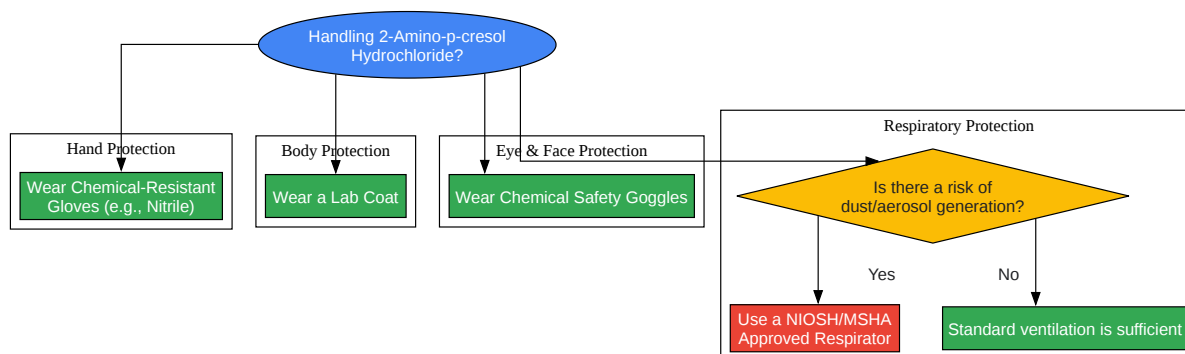
Protocol 1: Safe Weighing and Dissolving of **2-Amino-p-cresol Hydrochloride**

- Preparation:
 - Work within a certified chemical fume hood.
 - Ensure an eyewash station and safety shower are readily accessible.[4]
 - Don appropriate PPE: chemical-resistant gloves, a lab coat, and chemical safety goggles.
 - Decontaminate the weighing area and all equipment before use.
- Weighing:
 - Use a tared, sealed weighing vessel to prevent dust generation.
 - Carefully transfer the desired amount of **2-Amino-p-cresol Hydrochloride** to the vessel using a clean spatula.
 - Minimize the creation of dust. If dust is generated, ensure the fume hood ventilation is adequate.
 - Close the primary container immediately after weighing.
- Dissolution:

- In the fume hood, add the desired solvent to a suitable flask.
- Slowly add the weighed **2-Amino-p-cresol Hydrochloride** to the solvent while stirring.
- If necessary, the solution can be gently warmed to aid dissolution.
- Ensure the flask is loosely capped during warming to avoid pressure buildup.
- Once dissolved, clearly label the solution with the compound name, concentration, solvent, and date of preparation.

Visualizations





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